

Essential Safety and Logistical Information for Handling L-Methionine-¹³C,₅

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Compound of Interest

Compound Name: L-Methionine-¹³C,₅

Cat. No.: B12422007

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling and disposal of L-Methionine-¹³C,₅, ensuring laboratory safety and procedural accuracy.

This document provides immediate and essential safety protocols, operational plans, and disposal guidelines for L-Methionine-¹³C,₅. As a stable, non-radioactive, isotopically labeled amino acid, it shares the same chemical hazard profile as unlabeled L-Methionine. The primary considerations for safe handling revolve around minimizing exposure to the powder form and preventing contamination of experimental samples.

Personal Protective Equipment (PPE)

When handling L-Methionine-¹³C,₅, the following personal protective equipment is essential to ensure personal safety and maintain the integrity of your research:

- **Eye Protection:** Wear safety glasses with side shields or goggles.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required. Change gloves frequently, especially if they become contaminated.
- **Body Protection:** A standard laboratory coat should be worn.
- **Respiratory Protection:** If working in an area with poor ventilation or where dust may be generated, a NIOSH-approved respirator is recommended.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for both safety and the success of your experiments.

- Preparation:
 - Before handling, ensure the work area is clean and free of contaminants.
 - Have all necessary equipment, including micro-spatulas, weighing paper, and appropriately labeled containers, readily available.
 - Consult the Safety Data Sheet (SDS) for L-Methionine for a comprehensive understanding of its properties.
- Weighing and Aliquoting:
 - Perform all weighing and aliquoting procedures in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of any airborne powder.
 - Use a micro-spatula to handle the solid material. Avoid creating dust.
 - Close the container tightly after use to prevent contamination and absorption of moisture.
- Dissolving the Compound:
 - When preparing solutions, add the solvent to the L-Methionine- $^{13}\text{C}_5$ slowly to avoid splashing.
 - Consult relevant literature for appropriate solvents and concentrations for your specific application.
- Storage:
 - Store L-Methionine- $^{13}\text{C}_5$ in a tightly sealed container in a cool, dry place, away from incompatible substances.

Disposal Plan

As L-Methionine- $^{13}\text{C},\text{d}_5$ is a stable isotope-labeled compound and not radioactive, its disposal is straightforward.[\[1\]](#)[\[2\]](#)

- **Waste Characterization:** The waste is considered non-hazardous chemical waste unless mixed with other hazardous materials.
- **Disposal Method:** Dispose of the compound and any contaminated materials (e.g., weighing paper, gloves) in accordance with local, state, and federal regulations for non-hazardous chemical waste.[\[3\]](#) Do not dispose of it down the drain.[\[3\]](#)
- **Empty Containers:** Empty containers should be triple-rinsed with an appropriate solvent before being discarded or recycled.

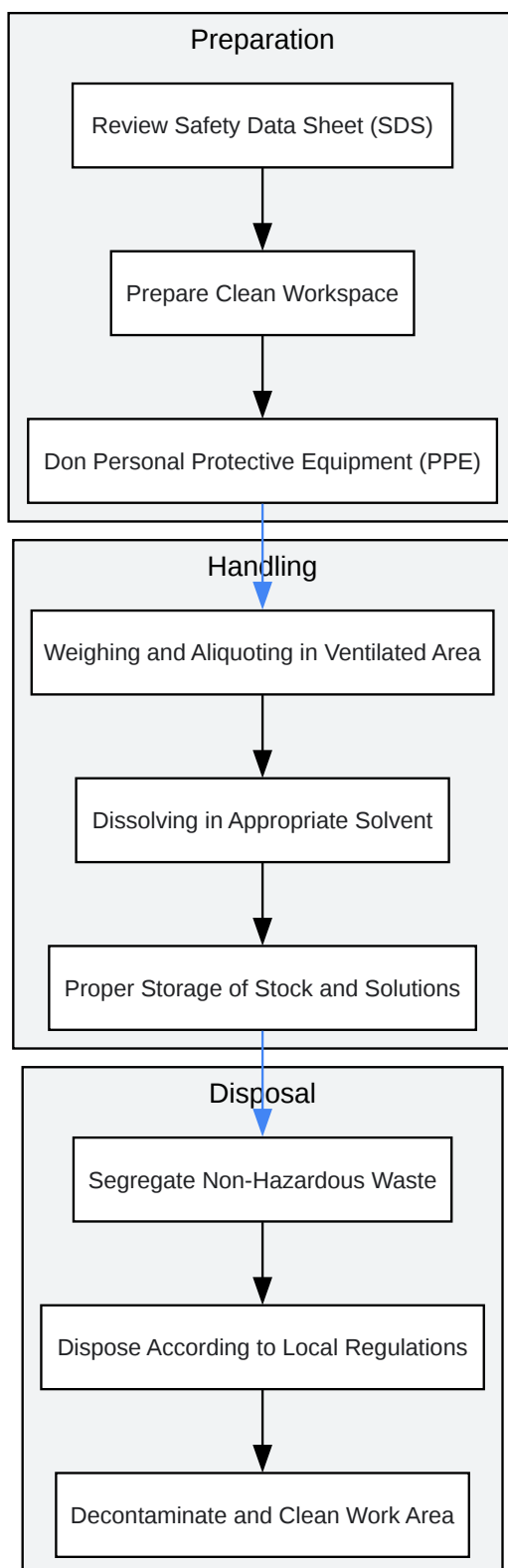
Quantitative Data

While specific occupational exposure limits for L-Methionine have not been established, the following table summarizes its key physical and chemical properties.[\[3\]](#)[\[4\]](#)

Property	Value
Molecular Formula	$\text{C}_5\text{H}_{11}\text{NO}_2\text{S}$
Molecular Weight	149.21 g/mol
Appearance	White crystalline powder
Melting Point	280-282°C (decomposes) [3]
Solubility in Water	4.80 g/100g H_2O (20°C) [3]
pH	5.6-6.1 (10g/l, H_2O , 20°C)

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of L-Methionine- $^{13}\text{C},\text{d}_5$ from receipt to disposal.



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Safe handling workflow for L-Methionine-¹³C,₅.

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